

Application Note: Synthesis and Purification of 3-Methylphenoxyacetic Acid

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Compound of Interest

Compound Name: 3-Methylphenoxyacetic acid

CAS No.: 1643-15-8

Cat. No.: B1666492

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Abstract

This application note details a robust laboratory protocol for the preparation of **3-methylphenoxyacetic acid** (CAS 1643-15-8) via the Williamson ether synthesis. Unlike generic textbook procedures, this guide focuses on the critical process parameters (CPPs) required to maximize yield and purity, specifically addressing the competing hydrolysis of chloroacetic acid and the oxidative sensitivity of m-cresol. The protocol includes a self-validating quality control step utilizing melting point depression analysis to distinguish the meta isomer from its ortho and para analogs.

Chemo-Mechanistic Insight

The synthesis relies on the Williamson Ether Synthesis, a bimolecular nucleophilic substitution (

).[1][2] The reaction logic is bipartite:

- **Activation:** The weak nucleophile 3-methylphenol (m-cresol) is converted to the highly nucleophilic 3-methylphenoxide ion using a strong base (NaOH).

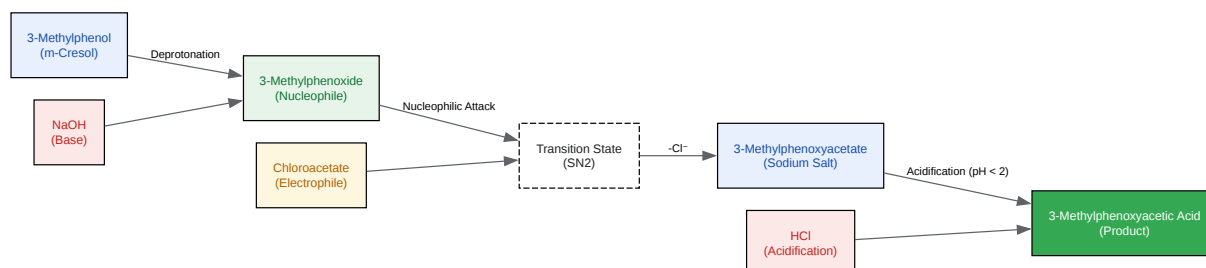
- Substitution: The phenoxide ion attacks the
-carbon of the chloroacetate anion, displacing the chloride ion.

Critical Mechanistic Control: The reaction medium must remain strongly alkaline (

). If the pH drops, the equilibrium shifts toward the protonated phenol, halting the reaction. Furthermore, the chloroacetic acid reactant possesses a carboxyl group that consumes one equivalent of base immediately. Therefore, the stoichiometric requirement for the base is

2.0 equivalents (1 eq for phenol deprotonation + 1 eq for carboxyl neutralization). We employ 2.5 equivalents to buffer the system against minor consumption via side reactions (hydrolysis).

Reaction Scheme



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Figure 1: Mechanistic pathway of the synthesis. The phenoxide nucleophile attacks the chloroacetate electrophile, followed by acidification to yield the free acid.

Experimental Protocol

Reagents and Stoichiometry

The following amounts are scaled for a standard laboratory preparation yielding approximately 2-3 grams of product.

Reagent	MW (g/mol)	Mass/Vol	Moles	Equivalents	Role
3-Methylphenol (m-Cresol)	108.14	2.0 g	0.0185	1.0	Limiting Reagent
Chloroacetic Acid (50% aq)	94.50	4.0 mL	~0.025	~1.35	Electrophile
Sodium Hydroxide (NaOH)	40.00	2.5 g	0.0625	~3.4	Base / Catalyst
Water (Solvent)	18.02	10 mL	Excess	-	Solvent
HCl (conc. 12M)	36.46	~2-3 mL	Excess	-	Precipitating Agent

Equipment

- 250 mL Round-bottom flask (RBF)
- Reflux condenser[3][4]
- Heating mantle or oil bath
- Magnetic stir bar
- Büchner funnel & vacuum flask
- pH paper (Range 1-14)

Step-by-Step Methodology

Phase 1: Nucleophile Formation

- Dissolution: In the 250 mL RBF, dissolve 2.5 g NaOH in 10 mL of distilled water.

- Note: The dissolution is exothermic. Allow to cool slightly to roughly 40°C.
- Phenoxide Generation: Add 2.0 g of m-cresol to the alkaline solution.
 - Observation: The oily cresol drops should dissolve, forming a clear, homogenous solution of sodium 3-methylphenoxide. If the solution remains turbid, the phenol is not fully deprotonated; check that NaOH was fully added.

Phase 2: Reaction (Reflux)

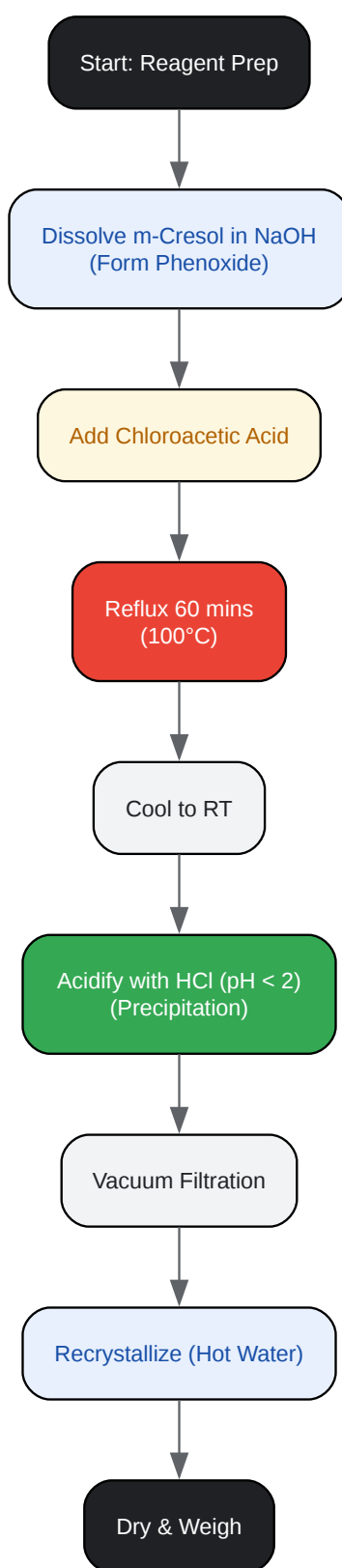
- Addition: Add 4.0 mL of 50% aqueous chloroacetic acid solution to the flask.
 - Caution: Add slowly. The reaction between the acid and the excess base is exothermic.
- Reflux: Attach the reflux condenser. Heat the mixture to a gentle boil (reflux) for 45–60 minutes.
 - Why: Reflux ensures sufficient kinetic energy to overcome the activation energy of the reaction while preventing solvent loss.
 - Process Control: The solution should remain clear to slightly straw-colored. Darkening indicates oxidation of the phenol (avoid excessive air exposure).

Phase 3: Isolation and Purification

- Cooling: Remove the heat source and allow the flask to cool to room temperature.
- Acidification: Slowly add concentrated HCl dropwise with stirring.
 - Endpoint: Continue until the pH is distinctly acidic (pH 1–2).
 - Observation: A thick, white-to-off-white oil will initially separate, which should crystallize into a solid upon scratching the glass or further cooling in an ice bath.
 - Troubleshooting: If the product remains an oil (oiling out), reheat slightly to dissolve, then cool very slowly with vigorous stirring to induce nucleation.

- Filtration: Collect the crude solid via vacuum filtration using a Büchner funnel. Wash with cold water (2 x 5 mL) to remove trapped NaCl and HCl.
- Recrystallization: Transfer the crude solid to a beaker. Recrystallize from hot water (approx. 20-30 mL).
 - Technique: Dissolve in minimum boiling water. If colored impurities persist, add activated charcoal, boil for 2 mins, and filter hot. Allow the filtrate to cool slowly to room temperature, then to 4°C.

Workflow Diagram



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Figure 2: Operational workflow for the isolation of **3-methylphenoxyacetic acid**.

Quality Control & Characterization

Melting Point Analysis

The melting point is the primary rapid-validation tool for this synthesis, particularly to distinguish the product from starting materials or isomeric impurities.

Compound	Melting Point (°C)	Notes
3-Methylphenoxyacetic acid	102–103°C	Target Product [1, 2]
p-Methylphenoxyacetic acid	135–136°C	Potential Isomeric Impurity
o-Methylphenoxyacetic acid	150–152°C	Potential Isomeric Impurity
m-Cresol	11–12°C	Starting Material (Liquid at RT)

Acceptance Criteria: The final dried product must have a sharp melting range within $\pm 2^{\circ}\text{C}$ of the literature value (102–103°C). A broad range (e.g., 95–100°C) indicates wet product or contamination with side products.

Spectral Validation (Expected)

- IR Spectroscopy: Look for the disappearance of the broad phenolic -OH stretch ($\sim 3300\text{ cm}^{-1}$) and the appearance of the carboxylic acid -OH dimer (broad, $2500\text{--}3000\text{ cm}^{-1}$) and the strong Carbonyl C=O stretch ($\sim 1700\text{--}1730\text{ cm}^{-1}$).
- ^1H NMR (CDCl_3):
 - 2.3 ppm (s, 3H, Ar-CH₃)
 - 4.6 ppm (s, 2H, -O-CH₂-COOH)
 - 6.7–7.2 ppm (m, 4H, Ar-H)

Safety and Hazards (HSE)

Hazard Class	Component	Description	Mitigation
Corrosive / Toxic	m-Cresol	Highly toxic by absorption; causes severe burns.	Wear nitrile gloves. Work in fume hood.
Corrosive	Chloroacetic Acid	Causes severe skin burns and eye damage.	Avoid contact. Neutralize spills with bicarbonate immediately.
Corrosive	NaOH / HCl	Caustic/Acidic burns.	Wear safety goggles.
Irritant	Product	3-Methylphenoxyacetic acid is a skin/eye irritant. ^{[5][6][7]}	Handle dried powder in a ventilated area to avoid dust inhalation.

Waste Disposal: The filtrate contains acidic aqueous waste with traces of phenols. It must be neutralized to pH 7 and disposed of in the Aqueous Organic Waste stream. Do not pour phenolic waste down the drain.

References

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